Application Notes and Protocols: Covalent Attachment of 4-Phenylazophenoxyacetic Acid to Peptide Chains

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Compound of Interest

Compound Name: *4-Phenylazophenoxyacetic acid*

Cat. No.: *B8321684*

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Introduction

4-Phenylazophenoxyacetic acid is a photochromic molecule belonging to the azobenzene family.[1] Its ability to undergo reversible isomerization between a thermally stable trans form and a metastable cis form upon irradiation with light of specific wavelengths makes it a valuable tool for introducing photoregulatory capabilities into biological systems.[1] When attached to peptides, this molecule can act as a photoswitch to control peptide conformation, binding affinity, and biological activity.[1][2] This guide provides detailed methodologies for the covalent attachment of **4-phenylazophenoxyacetic acid** to peptide chains, catering to researchers, scientists, and professionals in drug development.

The core of these methods lies in the formation of a stable amide bond between the carboxylic acid group of **4-phenylazophenoxyacetic acid** and an amine group on the peptide.[3][4][5][6] This can be achieved through various chemical strategies, primarily involving the activation of the carboxylic acid to facilitate nucleophilic attack by the peptide's amine.

Key Methodologies for Conjugation

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The selection of an appropriate conjugation strategy depends on several factors, including the desired site of attachment on the peptide (N-terminus or side chain of a specific amino acid), the stage of peptide synthesis (solution-phase or solid-phase), and the overall chemical compatibility of the peptide sequence.

Method 1: Direct Amide Coupling to the N-terminus or Lysine Side Chains

This is the most straightforward approach, where the carboxylic acid of **4-phenylazophenoxyacetic acid** is activated and then reacted with the free amine group at the N-terminus of the peptide or the ε-amino group of a lysine residue.

Causality Behind Experimental Choices:

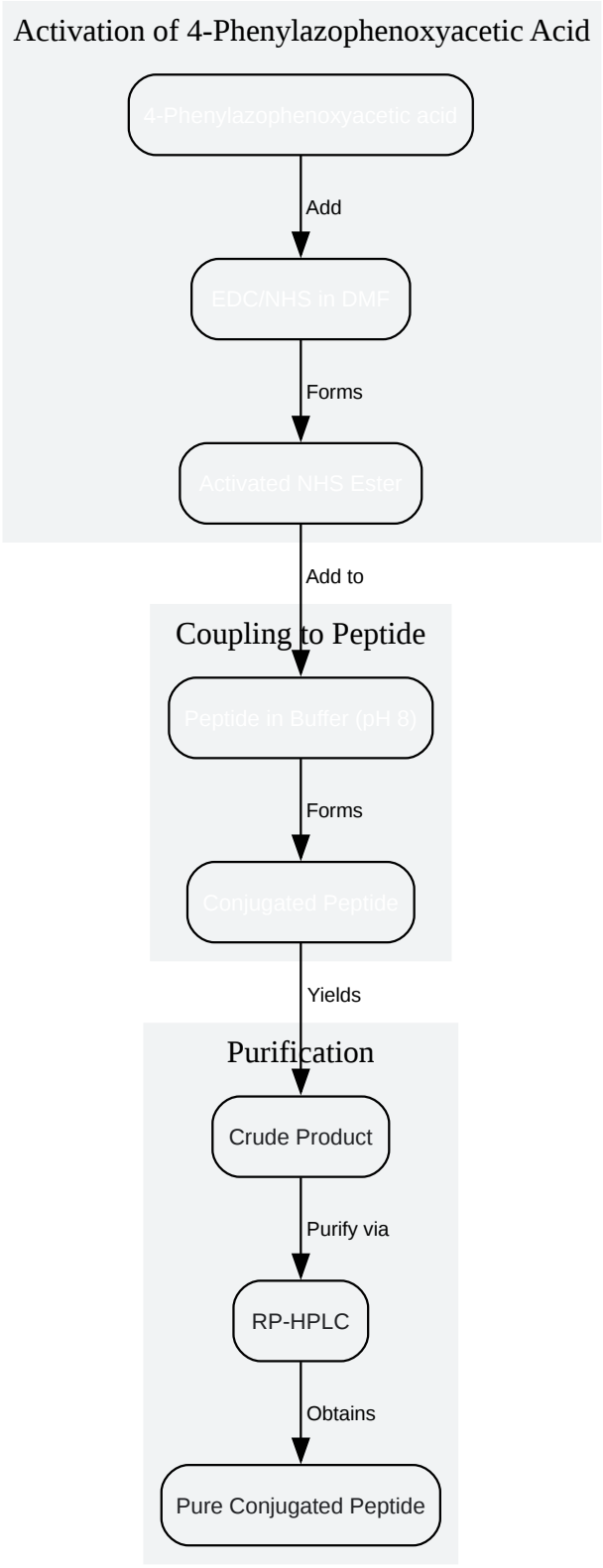
- Carbodiimide Activators (EDC, DCC): These reagents are widely used to form a highly reactive O-acylisourea intermediate from the carboxylic acid, which readily reacts with amines to form an amide bond.[5] N-hydroxysuccinimide (NHS) or 1-Hydroxybenzotriazole (HOBt) are often added as coupling additives to improve efficiency and minimize side reactions, such as racemization.

- Solvent Selection (DMF, DMSO): Aprotic polar solvents like Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) are chosen to dissolve both the peptide and the reagents, facilitating a homogenous reaction environment.

- pH Control: Maintaining a slightly basic pH (around 7.5-8.5) is crucial. This ensures that the target amine groups are deprotonated and thus nucleophilic, while minimizing hydrolysis of the activated ester.

Experimental Workflow:

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Caption: Workflow for direct amide coupling of **4-Phenylazophenoxyacetic acid** to a peptide.

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Detailed Protocol:

- Activation of **4-Phenylazophenoxyacetic Acid**:
  - Dissolve **4-phenylazophenoxyacetic acid** (1.2 equivalents) in anhydrous DMF.
  - Add N-hydroxysuccinimide (NHS) (1.2 equivalents) and 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) (1.2 equivalents).
  - Stir the reaction mixture at room temperature for 1-2 hours to form the NHS ester. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Peptide Conjugation:
  - Dissolve the peptide in a suitable buffer (e.g., 0.1 M sodium bicarbonate, pH 8.0) or an organic solvent like DMF containing a non-nucleophilic base such as diisopropylethylamine (DIPEA) (2-3 equivalents).
  - Slowly add the activated **4-phenylazophenoxyacetic acid** solution to the peptide solution.
  - Allow the reaction to proceed at room temperature for 4-12 hours with gentle stirring.
- Purification:
  - Quench the reaction by adding a small amount of an amine-containing buffer (e.g., Tris buffer).
  - Purify the crude product using reverse-phase high-performance liquid chromatography (RP-HPLC) to isolate the desired conjugate.
  - Lyophilize the pure fractions to obtain the final product as a powder.
- Characterization:
  - Confirm the identity and purity of the conjugated peptide using mass spectrometry (e.g., MALDI-TOF or ESI-MS) and analytical RP-HPLC.[7][8][9]

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Parameter	Value	Rationale
Molar Ratio (Acid:EDC:NHS)	1.2 : 1.2 : 1.2	Ensures efficient activation of the carboxylic acid.
Molar Ratio (Activated Acid:Peptide)	1.5 - 2.0 : 1	A slight excess of the activated acid drives the reaction to completion.
Reaction pH	7.5 - 8.5	Optimal for maintaining the nucleophilicity of the amine.
Reaction Time	4 - 12 hours	Allows for sufficient time for the coupling reaction to occur.

Method 2: Incorporation during Solid-Phase Peptide Synthesis (SPPS)

For site-specific incorporation, **4-phenylazophenoxyacetic acid** can be coupled to the N-terminus of the growing peptide chain while it is still attached to the solid support.[6][10][11] This method offers excellent control over the modification site.

Causality Behind Experimental Choices:

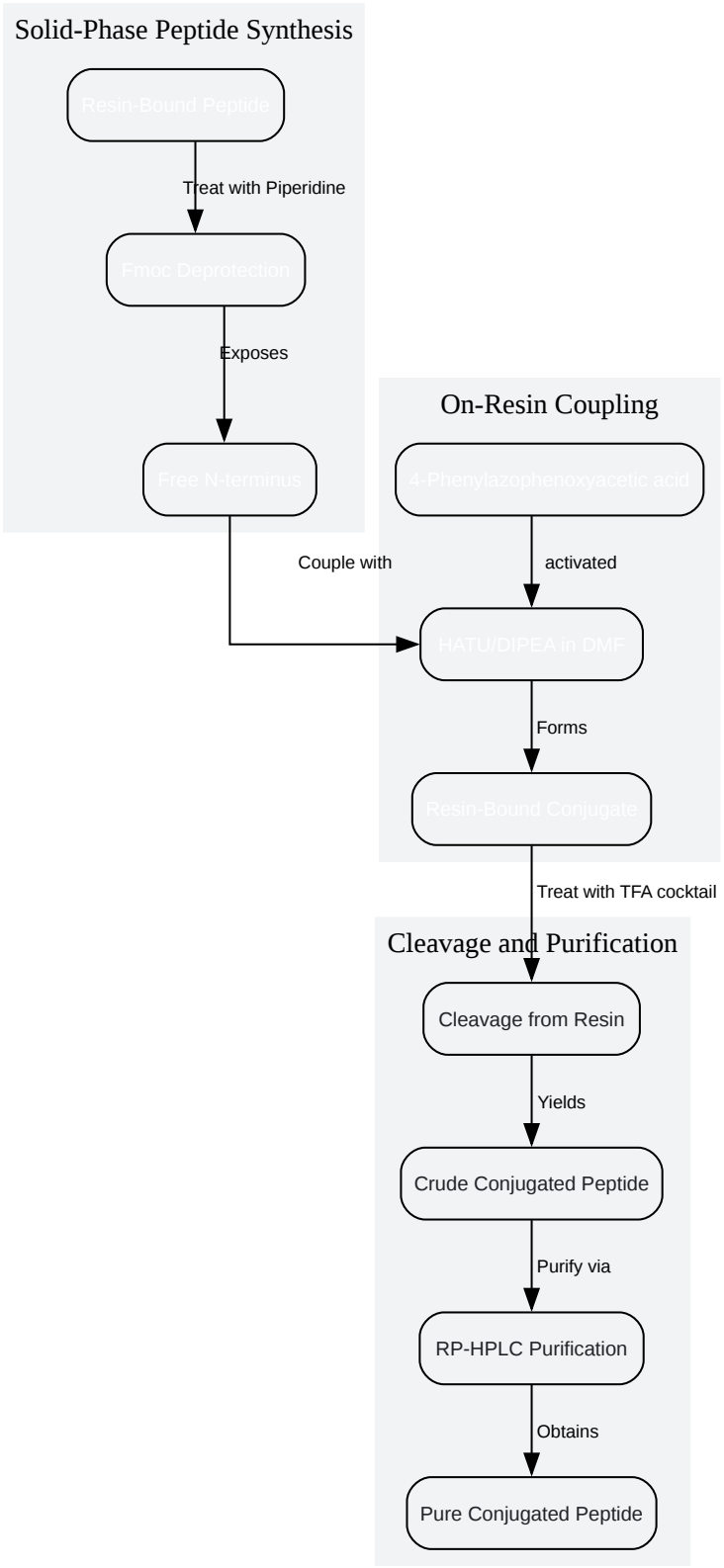
- Fmoc/Boc Chemistry: Standard solid-phase peptide synthesis (SPPS) protocols using either Fmoc or Boc protecting group strategies can be employed.[12] The choice depends on the overall peptide sequence and desired cleavage conditions.

- Coupling Reagents for SPPS: Reagents like HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate) are commonly used for their high coupling efficiency and low racemization rates in solid-phase synthesis.[2]

- Cleavage and Deprotection: A final cleavage step using a strong acid cocktail (e.g., trifluoroacetic acid with scavengers) releases the modified peptide from the resin and removes side-chain protecting groups.[11]

Experimental Workflow:

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Caption: Workflow for incorporating **4-Phenylazophenoxyacetic acid** during SPPS.

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Detailed Protocol:

- Peptide Synthesis:
  - Synthesize the desired peptide sequence on a suitable solid support (e.g., Rink amide resin for a C-terminal amide) using standard Fmoc-SPPS protocols.[10][11]
- Final Fmoc Deprotection:
  - After the final amino acid coupling, treat the resin-bound peptide with a solution of 20% piperidine in DMF to remove the N-terminal Fmoc protecting group.
  - Wash the resin thoroughly with DMF to remove excess piperidine.
- Coupling of **4-Phenylazophenoxyacetic Acid**:
  - Prepare a solution of **4-phenylazophenoxyacetic acid** (3-5 equivalents), HATU (3-5 equivalents), and DIPEA (6-10 equivalents) in DMF.
  - Add this solution to the resin and shake at room temperature for 2-4 hours.
  - Monitor the coupling reaction using a colorimetric test (e.g., Kaiser test) to ensure completion.
- Cleavage and Deprotection:
  - Wash the resin with DMF and dichloromethane (DCM).
  - Treat the resin with a cleavage cocktail (e.g., 95% TFA, 2.5% triisopropylsilane, 2.5% water) for 2-3 hours at room temperature.
  - Precipitate the cleaved peptide in cold diethyl ether, centrifuge, and wash the pellet.
- Purification and Characterization:
  - Dissolve the crude peptide in a suitable solvent and purify by RP-HPLC.
  - Characterize the final product by mass spectrometry and analytical RP-HPLC.

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Parameter	Value	Rationale
Equivalents of Acid/Coupling Reagent	3 - 5	A larger excess is used in SPPS to drive the reaction to completion on the solid support.
Coupling Time	2 - 4 hours	Generally sufficient for on-resin couplings with efficient reagents like HATU.
Cleavage Cocktail	TFA-based	Standard for cleaving peptides from the resin and removing most common side-chain protecting groups.

Method 3: Post-Synthetic Modification of Tyrosine Residues

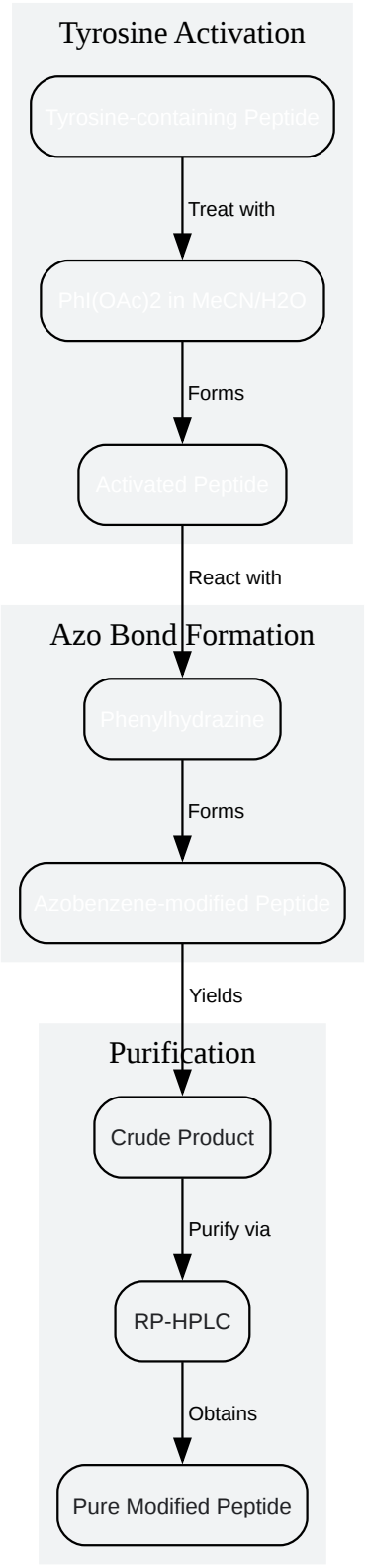
A more advanced strategy involves the modification of tyrosine residues within a synthesized peptide to introduce the azobenzene moiety.[13][14] This approach offers site-specificity for peptides containing tyrosine.

Causality Behind Experimental Choices:

- Dearomatization-Rearomatization Strategy: This method utilizes an oxidant, such as (diacetoxyiodo)benzene, to activate the tyrosine phenol ring towards reaction with a phenylhydrazine derivative, which then rearranges to form the azobenzene linkage.[13]
- Chemoselectivity: This reaction demonstrates good chemoselectivity for tyrosine residues, minimizing modification of other amino acids.[13]

Experimental Workflow:

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